

# Generic vs. Brand Mebeverine Capsules: A Comparative Dissolution Analysis

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## Compound of Interest

Compound Name: Mebeverine Hydrochloride

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An objective comparison of the in vitro dissolution performance of generic and brand-name **Mebeverine hydrochloride** 200 mg extended-release capsules, supported by experimental data.

This guide provides a comprehensive analysis for researchers, scientists, and drug development professionals on the comparative dissolution profiles of various generic Mebeverine capsules against the innovator brand, Colofac® retard. The following sections detail the experimental protocols, present quantitative dissolution data, and visualize the testing workflow.

## Data Presentation

The dissolution profiles of five different generic Mebeverine HCl 200 mg extended-release capsules (T1, T2, T3, T4, T5) were compared against the innovator brand (T6 - Colofac® retard). The cumulative percentage of drug release was measured at various time points over a 16-hour period. The results indicate that while some generic formulations exhibit dissolution profiles similar to the brand-name product, others show significant deviations.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Time (hours)	T1 (%)	T2 (%)	T3 (%)	T4 (%)	T5 (%)	T6 (Brand) (%)
1	29.54	24.58	25.12	28.45	27.65	26.87
2	45.11	35.47	36.89	42.11	41.23	40.15
4	63.22	48.78	50.14	59.87	58.99	57.65
6	75.89	59.12	61.23	72.45	71.56	70.21
8	85.43	66.43	68.76	81.23	80.11	79.54
12	94.12	72.11	74.32	90.11	89.54	88.98
16	98.69	74.36	76.87	94.56	93.87	92.45

Data summarized from a study comparing five generic mebeverine products with the innovator brand.[\[1\]](#)

Notably, formulations T2 and T3 showed a slower and incomplete drug release compared to the innovator brand, failing to meet the United States Pharmacopoeia (USP) requirements for dissolution similarity.[\[1\]](#)[\[2\]](#)[\[3\]](#) In contrast, generics T1, T4, and T5 demonstrated dissolution profiles that were comparable to the brand-name product.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Experimental Protocols

The following is a detailed methodology for conducting a comparative in vitro dissolution study of **Mebeverine hydrochloride** extended-release capsules.

### 1. Materials and Equipment:

- Dissolution Apparatus: USP Type I (Basket)[\[5\]](#)[\[6\]](#)
- Spectrophotometer: UV-Visible spectrophotometer capable of measuring absorbance at 263 nm.[\[6\]](#)
- Dissolution Media:

- 0.1 N Hydrochloric (HCl) acid[5][6]
- Phosphate buffer (pH 6.8)[6][7]
- Products: Generic and brand-name Mebeverine HCl 200 mg extended-release capsules.

## 2. Dissolution Parameters:

- Apparatus: USP Type I (Basket)
- Rotation Speed: 100 RPM[5]
- Temperature:  $37 \pm 0.5^{\circ}\text{C}$ [6]
- Volume of Medium: 750 ml of 0.1 N HCl for the first 2 hours, followed by the addition of 250 ml of 0.2 M tribasic sodium phosphate to adjust the pH to 6.8 for the remainder of the study. [6]
- Sampling Times: Aliquots are withdrawn at predetermined time intervals (e.g., 0.5, 1, 1.5, 2, 3, 4, 6, 7, 9, 10, 11, and 12 hours).[6]
- Sample Replacement: An equal volume of fresh, pre-warmed dissolution medium is replaced after each sampling to maintain a constant volume.[6]

## 3. Analytical Procedure:

- Samples are filtered through a  $0.45\ \mu\text{m}$  nylon filter.[5]
- The absorbance of the sample solutions is measured at 263 nm using a UV spectrophotometer, with the dissolution medium serving as a blank.[5][6]
- The cumulative percentage of drug released at each time point is calculated.

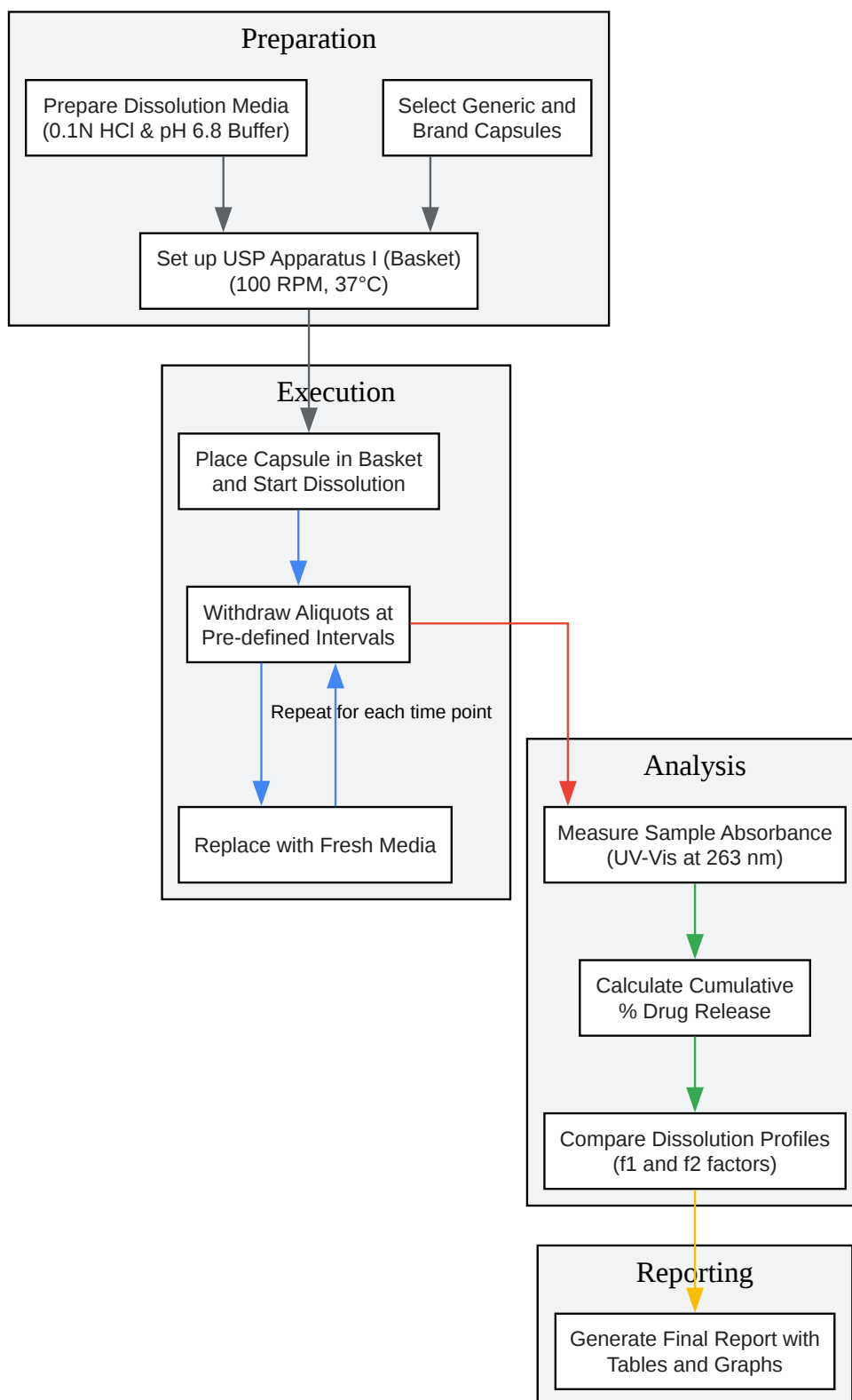
## 4. Data Analysis:

- The dissolution profiles of the generic products are compared to the innovator brand.
- Similarity (f2) and dissimilarity (f1) factors are calculated to quantitatively compare the dissolution profiles.[1][2] An f2 value between 50 and 100 suggests similarity between the

two dissolution profiles.

## Workflow Visualization

The following diagram illustrates the logical workflow of a comparative dissolution study for generic and brand-name drug products.



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Caption: Experimental Workflow for Comparative Dissolution Profiling.

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